

Application Note: Preparation of HLI373 in PBS for Cellular Assays

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Compound of Interest

Compound Name: HLI373

Cat. No.: B1673312

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Introduction

HLI373 is a potent and water-soluble inhibitor of the Hdm2 E3 ubiquitin ligase. By inhibiting Hdm2, **HLI373** prevents the ubiquitination and subsequent proteasomal degradation of the tumor suppressor protein p53. This leads to the accumulation of p53 in cancer cells expressing wild-type p53, triggering p53-dependent transcriptional activation and inducing apoptosis. A significant advantage of **HLI373** over its predecessors, the HLI98s, is its high solubility in aqueous solutions, making it more amenable for both in vitro and potential in vivo applications. This document provides a detailed protocol for the dissolution of **HLI373** in Phosphate-Buffered Saline (PBS) for use in cell-based experiments.

Physicochemical Properties of HLI373

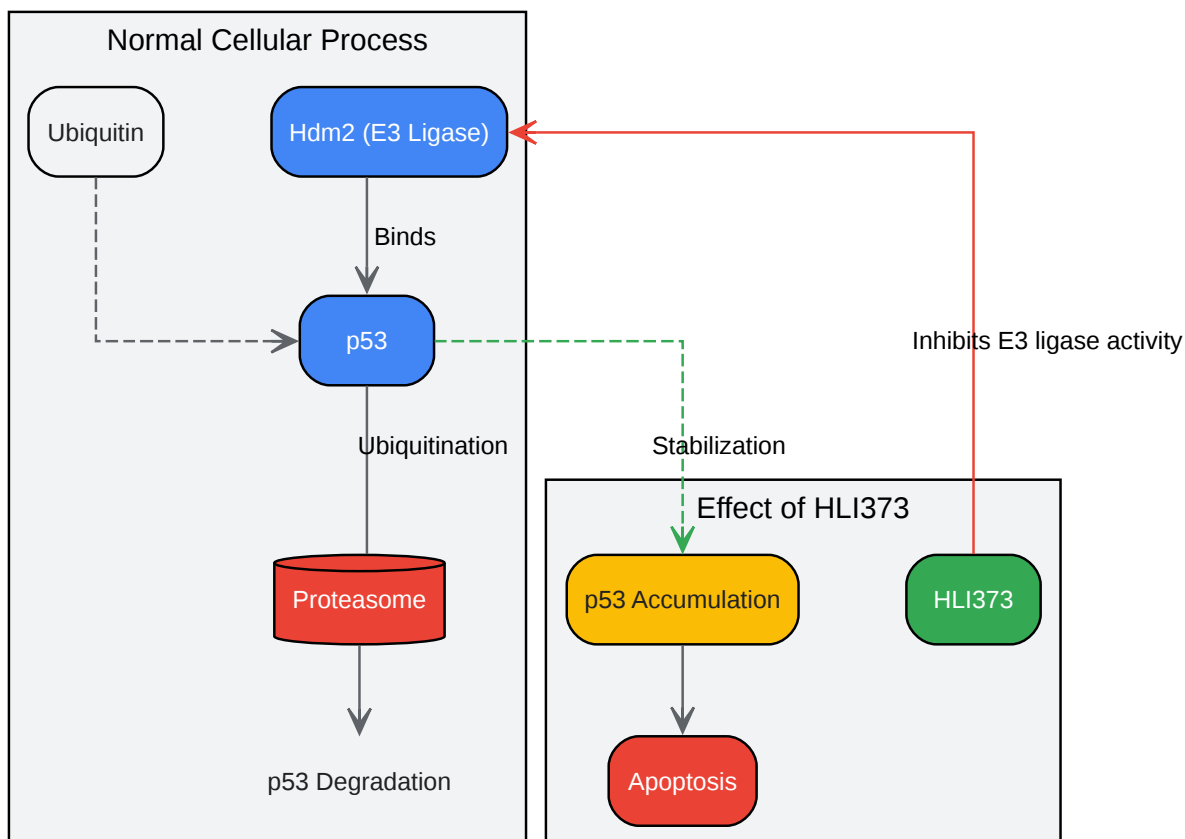
A summary of the key physicochemical properties of **HLI373** is provided in the table below for easy reference. Researchers should always refer to the certificate of analysis provided by the supplier for batch-specific information.

Property	Value	Source
Chemical Name	5-[[3-(Dimethylamino)propyl]amino]-3,10-dimethyl-pyrimido[4,5-b]quinoline-2,4(3H,10H)-dione	
Molecular Formula	C ₁₈ H ₂₃ N ₅ O ₂ (free base), C ₁₈ H ₂₃ N ₅ O ₂ ·2HCl (dihydrochloride salt)	
Molecular Weight	341.42 g/mol (free base), 414.33 g/mol (dihydrochloride salt)	
Appearance	Solid powder	
Solubility	Soluble in water (up to 100 mM or 200 mM), PBS, and DMSO.	
Purity	Typically >98%	
Storage (Solid)	Dry, dark, and at 0-4°C for short term or -20°C for long term.	
Storage (Stock Solution)	0-4°C for short term (days to weeks) or -20°C for long term (months). Avoid repeated freeze-thaw cycles.	

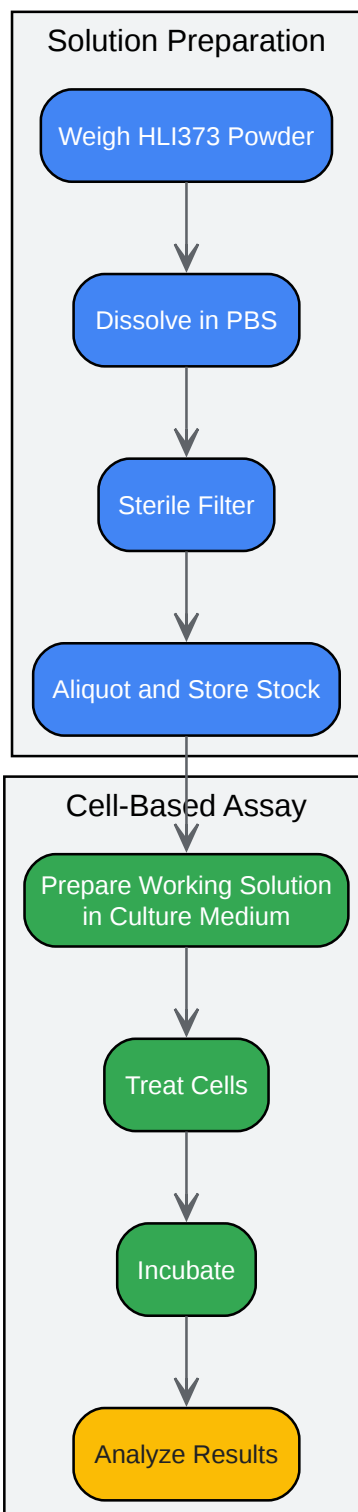
HLI373 Signaling Pathway

HLI373 exerts its anti-cancer effects by modulating the p53 signaling pathway. The diagram below illustrates the mechanism of action.

HLI373 Mechanism of Action



Experimental Workflow for HLI373 Preparation and Use

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